An In-depth Technical Guide to Ammonium Pentaborate Octahydrate

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Compound of Interest

Compound Name:	*AMMONIUM PENTABORATE OCTAHYDRATE*
Cat. No.:	*B8065410*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium pentaborate octahydrate is a significant boron compound with a complex structure and a wide array of applications across various scientific and industrial fields. Its utility ranges from a component in flame retardants and specialty glass manufacturing to a reagent in the synthesis of novel boron-containing molecules. This technical guide provides a comprehensive overview of **ammonium pentaborate octahydrate**, delving into its molecular structure, synthesis, properties, and key applications, with a focus on providing actionable insights for research and development professionals.

Molecular Formula and Structure: Unraveling the Complexity

A point of initial clarification for researchers encountering **ammonium pentaborate octahydrate** is its molecular formula, which is often presented in two forms: $NH_4B_5O_8 \cdot 8H_2O$ and $(NH_4)_2B_{10}O_{16} \cdot 8H_2O$.[1][2][3] It is crucial to understand that these are not different

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compounds but rather monomeric and dimeric representations of the same substance. The fundamental structural unit is the pentaborate anion, and the dimeric formula often reflects the arrangement of these ions within the crystal lattice. For the purposes of this guide, and to align with the fundamental structural understanding, we will primarily refer to the monomeric representation, while acknowledging the validity of the dimeric form in crystallographic contexts.

The cornerstone of this compound's chemistry is the intricate pentaborate anion, with the structural formula $[B_5O_6(OH)_4]^-$. This anion consists of a central tetrahedral boron atom spiro-linked to two six-membered rings. Each of these rings contains two trigonal planar boron atoms and one tetrahedral boron atom. This complex structure is a member of the larger family of polyborate anions, which are known for their diverse and complex structures.

The CAS number for **ammonium pentaborate octahydrate** is 12046-03-6.[2]

Caption: Structure of the Pentaborate Anion $[B_5O_6(OH)_4]^-$.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	$NH_4B_5O_8 \cdot 8H_2O$ or $(NH_4)_2B_{10}O_{16} \cdot 8H_2O$	[1][2][3]
Molecular Weight	344.29 g/mol (for monomeric octahydrate)	[4]
Appearance	White crystalline powder	[3]
CAS Number	12046-03-6	
Solubility in Water	Soluble	[5]
Crystal System	Orthorhombic	[5]

Synthesis and Manufacturing

Ammonium pentaborate is typically synthesized through the controlled reaction of boric acid with ammonia in an aqueous solution. The stoichiometry of the reactants and the temperature

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of the reaction are critical parameters that influence the formation of the desired pentaborate species.

Laboratory-Scale Synthesis Protocol

Materials:

- Boric Acid (H_3BO_3)
- Ammonium Hydroxide (NH_4OH, 28-30% solution)
- Deionized Water

Procedure:

- In a beaker, dissolve a specific molar quantity of boric acid in deionized water with gentle heating and stirring.
- Slowly add a stoichiometric amount of ammonium hydroxide solution to the boric acid solution while continuously stirring. The reaction is exothermic, and the temperature should be monitored.
- Continue stirring the solution for a period to ensure the reaction goes to completion.
- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the precipitated crystals by vacuum filtration.
- Wash the crystals with a small amount of cold deionized water to remove any unreacted starting materials.
- Dry the crystals in a desiccator or at a low temperature to obtain the final **ammonium pentaborate octahydrate** product.

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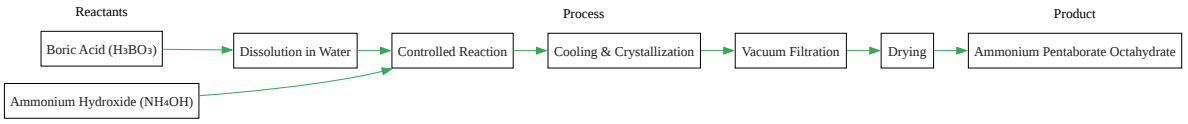

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Caption: Laboratory Synthesis Workflow for **Ammonium Pentaborate Octahydrate**.

Analytical Characterization

To ensure the quality and purity of synthesized **ammonium pentaborate octahydrate**, several analytical techniques can be employed. These include:

- Titration: Acid-base titration can be used to determine the boron and ammonia content.
- X-Ray Diffraction (XRD): XRD is essential for confirming the crystalline structure of the compound.[6]
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the characteristic vibrational modes of the borate and ammonium functional groups.
- Thermal Analysis (TGA/DSC): Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the thermal decomposition and dehydration processes.

Applications in Scientific Research and Industry

Ammonium pentaborate octahydrate's unique chemical properties make it a valuable material in a multitude of applications.

Research and Development

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- Synthesis of Boron-Containing Compounds: It serves as a precursor for the synthesis of other borates, boron esters, and boron-nitrogen compounds.
- Buffer Systems: In aqueous solutions, polyborates can act as buffering agents, maintaining a stable pH in various chemical reactions.
- Ceramic and Glass Formulation: In materials science, it is used in the formulation of specialty glasses and ceramics due to its fluxing properties.

Industrial Applications

- Flame Retardants: Ammonium pentaborate is an effective flame retardant, particularly for cellulosic materials like wood and paper.[7] Upon heating, it releases water and ammonia, which dilute flammable gases, and the resulting boric oxide forms a protective glassy layer.
- Corrosion Inhibition: It is used in antifreeze formulations and other aqueous systems to protect metal surfaces from corrosion.
- Metallurgy: In welding and brazing fluxes, it acts as a solvent for metal oxides, cleaning the metal surfaces and promoting a strong bond.
- Electrolytic Capacitors: High-purity grades of ammonium pentaborate are used in the electrolyte solutions for the manufacturing of electrolytic capacitors.[7]

Safety and Handling

Ammonium pentaborate octahydrate is considered to be of low to moderate toxicity. However, as with all chemicals, appropriate safety precautions should be observed.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritant	GHS07	Warning	H315: Causes skin irritation
Eye Irritant	GHS07	Warning	H319: Causes serious eye irritation
Respiratory Irritant	GHS07	Warning	H335: May cause respiratory irritation

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Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Work in a well-ventilated area or use a fume hood to avoid inhaling dust.
- Store in a tightly sealed container in a cool, dry place away from incompatible materials.

Conclusion

Ammonium pentaborate octahydrate is a multifaceted boron compound with a well-defined, albeit complex, molecular structure. Its synthesis from readily available starting materials and its diverse range of applications in both research and industry underscore its importance. For scientists and drug development professionals, a thorough understanding of its properties and reactivity is key to leveraging its potential in the creation of new materials and chemical entities. Future research may further explore its applications in areas such as boron neutron capture therapy (BNCT) precursors or as a component in advanced ceramic materials.

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